

Technical Support Center: Strategies for Updating HPO Annotations

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Compound of Interest

Compound Name: *Hpo-dae*

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals on the best practices and strategies for updating Human Phenotype Ontology (HPO) annotations over time.

Frequently Asked Questions (FAQs)

Q1: What are the primary strategies for updating HPO annotations?

A1: There are three primary strategies for updating HPO annotations:

- **Manual Curation:** This involves domain experts manually reviewing literature, clinical notes, or patient records to extract and assign the most accurate and specific HPO terms. While considered the gold standard for accuracy, it is time-consuming and labor-intensive.^[1]
- **Semi-automated Curation:** This approach utilizes computational tools to assist human curators. These tools can automatically extract potential HPO terms from text, which are then reviewed and validated by an expert.^{[1][2]} This significantly reduces manual effort while maintaining high accuracy.^{[1][2]}

- **Automated Curation:** This strategy relies on natural language processing (NLP) and machine learning models to automatically extract and assign HPO terms from unstructured text without human intervention. While efficient for large-scale annotation, the accuracy of these methods can be a limitation.

Q2: What are some common challenges encountered when updating HPO annotations?

A2: Researchers often face several challenges in keeping HPO annotations current:

- **The Evolving Nature of the HPO:** The HPO is continuously updated with new terms and a more refined structure, which can make previously assigned terms obsolete or less precise.
- **Incomplete Annotations:** The current HPO annotations are known to be incomplete, with many protein-phenotype associations yet to be identified. This sparsity of data can challenge the accuracy of computational prediction tools.
- **Semantic Complexity:** The HPO contains many semantically similar terms, making it difficult to choose the most accurate one, both for manual curators and automated tools.
- **Time-Consuming Manual Curation:** The process of manually curating HPO terms from clinical texts is laborious and can be prone to subjective errors.
- **Accuracy of Automated Tools:** While automated tools can speed up the process, they may lack the sensitivity to identify newer or less common HPO terms and can struggle to differentiate between contextually distinct but similar terms. Large language models (LLMs) have shown promise but can also "hallucinate" or generate incorrect HPO terms and IDs.

Q3: How can our team decide which annotation strategy is best for our project?

A3: The choice of annotation strategy depends on several factors:

- **Scale of the Project:** For large-scale annotation of extensive datasets, automated or semi-automated approaches are more feasible.
- **Required Accuracy:** For clinical diagnostics and applications where high precision is critical, manual or semi-automated curation is recommended.

- **Available Resources:** Manual curation requires significant investment in time and expert personnel. Automated tools may require computational resources and expertise.
- **Source of Data:** The structure and quality of your source data (e.g., structured EHR data vs. unstructured clinical notes) will influence the effectiveness of different tools.

Troubleshooting Guides

Issue: Our automated annotation tool is producing a high number of irrelevant HPO terms.

- **Possible Cause:** The NLP model may not be sufficiently trained or optimized for the specific type of clinical text you are analyzing. Dictionary-based approaches may also misinterpret context.
- **Troubleshooting Steps:**
 - **Refine the Input Text:** Pre-process the clinical text to remove irrelevant sections and standardize terminology where possible.
 - **Utilize a Hybrid Approach:** Combine the automated tool with a manual review step. Tools like Doc2Hpo are designed for this kind of human-computer collaboration.
 - **Explore Different Tools:** Different tools leverage different algorithms. Consider testing other tools like PhenoTagger, PhenoBERT, or newer LLM-based approaches that might be better suited to your data.
 - **Retrain or Fine-tune the Model:** If using a machine learning-based tool, consider retraining or fine-tuning the model on a manually curated dataset that is representative of your data.

Issue: Manual curation is taking too long and is creating a bottleneck in our workflow.

- **Possible Cause:** A purely manual workflow for large volumes of data is inherently slow.
- **Troubleshooting Steps:**
 - **Implement a Semi-automated Strategy:** Introduce a tool like Doc2Hpo to pre-annotate the text. This allows curators to focus on reviewing and correcting suggestions rather than starting from scratch, significantly reducing the time required.

- Develop Standardized Curation Guidelines: Ensure all curators are following a consistent set of guidelines for term selection to improve efficiency and consistency.
- Prioritize Phenotypes: If annotating for a specific disease, focus on the most relevant and discriminating phenotypes first.

Quantitative Data Summary

The following table summarizes a comparison of different HPO curation approaches, highlighting the trade-offs between automation and accuracy.

Curation Approach	Precision	Recall	F1 Score	Time per Note (seconds)
Manual Curation	High	High	High	~250
Doc2Hpo-aided Curation	High	High	High	~100
Fully Automated (MetaMap)	Lower	Moderate	Lower	< 1
Automated with Negation Detection	Moderate	Moderate	Moderate	< 1

Data adapted from an evaluation of Doc2Hpo. The exact performance metrics can vary based on the dataset and specific tools used.

Experimental Protocols

Protocol 1: Manual HPO Annotation Workflow

This protocol outlines the steps for a rigorous manual curation of HPO terms from clinical literature or patient records.

Methodology:

- **Source Material Collection:** Gather relevant clinical documents, such as published case reports, clinical notes from electronic health records (EHRs), or detailed patient summaries.
- **Expert Curation Team:** Assemble a team of curators with expertise in the relevant clinical domain and a thorough understanding of the HPO.
- **Phenotype Extraction:** Carefully read the source material and highlight all phrases and sentences that describe phenotypic abnormalities.
- **HPO Term Mapping:** For each extracted phenotype, search the official HPO database (hpo.jax.org) to find the most specific and accurate HPO term. Utilize the HPO hierarchy to navigate to the most appropriate term.
- **Review and Consensus:** A second curator should independently review the annotations. Any discrepancies should be discussed and resolved by the curation team to reach a consensus.
- **Data Entry:** Record the final HPO terms, along with supporting evidence (e.g., the specific text snippet from the source document), in a structured format (e.g., a spreadsheet or a dedicated database).

Protocol 2: Semi-automated HPO Annotation using Doc2Hpo

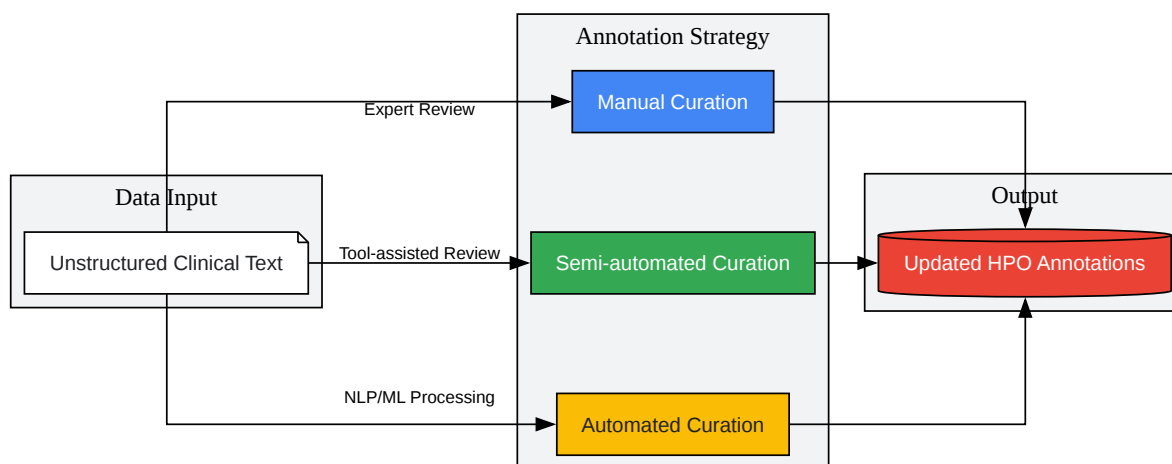
This protocol describes a more efficient workflow that leverages the Doc2Hpo web application for semi-automated curation.

Methodology:

- **Access Doc2Hpo:** Navigate to the Doc2Hpo web application. For sensitive data, a local installation is recommended.
- **Input Clinical Text:** Copy and paste the unstructured clinical text into the input field of the application.
- **Automated Annotation:** Doc2Hpo will automatically process the text and highlight potential clinical entities, mapping them to corresponding HPO terms.

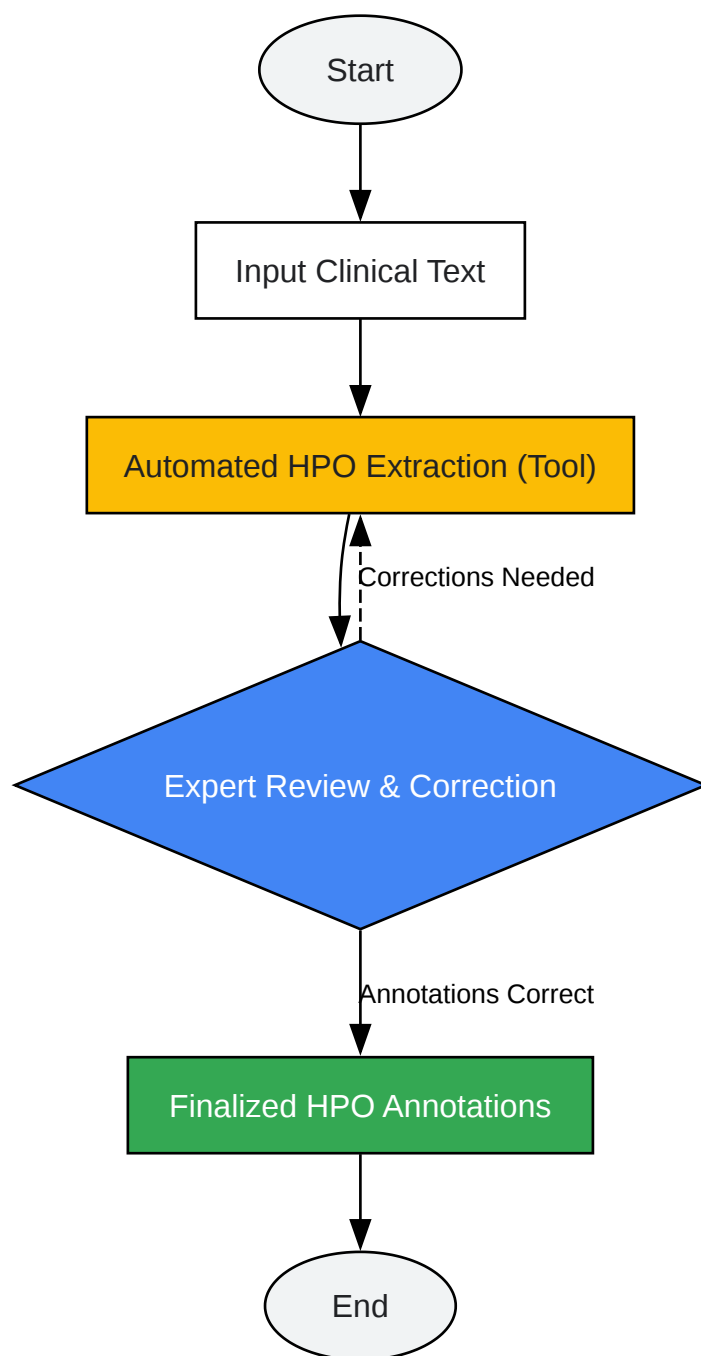
- Manual Review and Refinement: The curator reviews the automatically generated annotations. They can:
 - Accept: Confirm the suggested HPO term.
 - Reject: Remove an incorrect annotation.
 - Modify: Search for a more accurate or specific HPO term to replace the suggestion.
 - Add: Manually annotate phenotypes that the tool may have missed.
- Export HPO Terms: Once the review is complete, the final list of curated HPO terms can be exported for further analysis.

Visualizations



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Caption: Workflow for updating HPO annotations using different strategies.



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Caption: A typical semi-automated HPO annotation workflow.

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References

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